

GC-MS protocol for 9-cis-Retinol-d5 analysis

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Compound of Interest

Compound Name: 9-cis-Retinol-d5

Cat. No.: B1162608

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An Application Note and Protocol for the Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of **9-cis-Retinol-d5**

For Researchers, Scientists, and Drug Development Professionals

Introduction

9-cis-Retinol, an isomer of vitamin A, plays a crucial role in various biological processes, including vision and gene regulation. Accurate quantification of its endogenous levels is vital for both basic research and clinical drug development. **9-cis-Retinol-d5** is a deuterated isotopologue of 9-cis-Retinol, commonly used as an internal standard for precise and accurate quantification in complex biological matrices using mass spectrometry-based methods.^{[1][2][3]} This document provides a detailed protocol for the analysis of **9-cis-Retinol-d5** using Gas Chromatography-Mass Spectrometry (GC-MS), a robust and sensitive analytical technique for this purpose. The methodology described herein encompasses sample preparation, derivatization, instrument parameters, and data analysis.

Experimental Protocols

This protocol is adapted from established methods for the analysis of retinol and its deuterated analogues.^{[4][5]}

Materials and Reagents

- **9-cis-Retinol-d5** standard (for use as an internal standard)

- Unlabeled 9-cis-Retinol (for calibration standards)
- Chloroform, HPLC grade
- Methanol, HPLC grade
- Ethanol, HPLC grade
- 0.85% Saline solution
- Nitrogen gas, high purity
- O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 10% trimethylchlorosilane (TMCS)
- Hexane, HPLC grade
- Deionized water

Sample Preparation (Liquid-Liquid Extraction)

This protocol is optimized for serum or plasma samples.

- To 0.5 mL of the biological sample (e.g., serum) in a glass tube, add 100 μ L of the **9-cis-Retinol-d5** internal standard solution (concentration to be optimized based on expected endogenous levels).
- Add 0.5 mL of 0.85% saline solution.
- Add 5 mL of a chloroform:methanol (2:1, v/v) solution.
- Vortex the mixture vigorously for 2 minutes to ensure thorough mixing and extraction.
- Centrifuge the sample at 3000 x g for 10 minutes to separate the organic and aqueous phases.
- Carefully transfer the lower organic (chloroform) layer to a clean glass tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen gas at room temperature.

- Reconstitute the dried extract in 100 μ L of ethanol.

Derivatization

To improve the volatility and thermal stability of the retinol for GC-MS analysis, a derivatization step is necessary.

- To the reconstituted extract from the previous step, add 50 μ L of BSTFA with 10% TMCS.
- Seal the vial and heat at 60°C for 30 minutes.
- After heating, cool the sample to room temperature before injection into the GC-MS system.

GC-MS Instrumental Parameters

The following parameters are a starting point and may require optimization based on the specific instrumentation used.

Parameter	Setting
Gas Chromatograph	
Column	HP-1 methyl siloxane capillary column (15 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent
Injector	Cool on-column
Injection Volume	3 µL
Carrier Gas	Helium
Oven Program	Initial temperature 50°C, ramp at 15°C/min to 285°C, hold for 5 minutes
GC/MS Interface Temp	285°C
Mass Spectrometer	
Ionization Mode	Electron Capture Negative Chemical Ionization (ECNCI)
Reagent Gas	Methane
Ion Source Temperature	150°C
Acquisition Mode	Selected Ion Monitoring (SIM)
Ions to Monitor	To be determined based on the mass spectrum of the derivatized 9-cis-Retinol-d5. For a similar deuterated retinol, m/z values around 276-280 were monitored. The exact ions for the TMS-derivatized 9-cis-Retinol-d5 should be determined by infusing a standard.

Data Presentation

Quantitative data should be summarized for clarity and easy comparison. Below is a template for presenting method validation data.

Quantitative Parameter	Result
Linear Range	0.5 - 100 ng/mL
Correlation Coefficient (r^2)	> 0.995
Limit of Detection (LOD)	0.1 ng/mL
Limit of Quantification (LOQ)	0.5 ng/mL
Intra-day Precision (%CV)	< 10%
Inter-day Precision (%CV)	< 15%
Accuracy (% Recovery)	90 - 110%

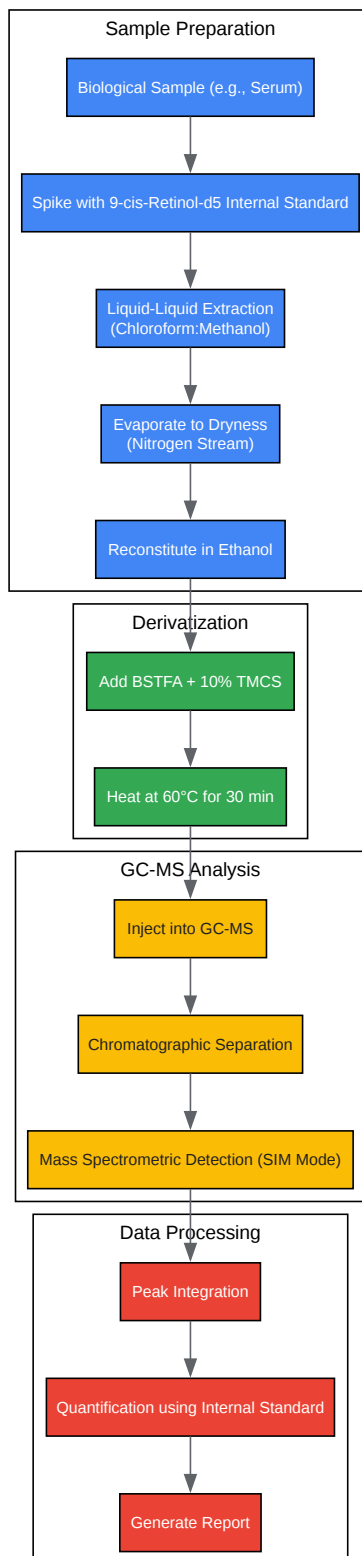
Note: The values presented in this table are examples and should be replaced with experimental data.

Visualization

Experimental Workflow

The following diagram illustrates the complete workflow for the GC-MS analysis of **9-cis-Retinol-d5**.

GC-MS Protocol for 9-cis-Retinol-d5 Analysis

[Click to download full resolution via product page](#)Caption: Experimental workflow for **9-cis-Retinol-d5** analysis.

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